

Structure-Activity Relationship of α,β -Unsaturated Ketones: A Comparative Guide

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Compound of Interest

Compound Name: Ethyl vinyl ketone

Cat. No.: B1663982

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The α,β -unsaturated ketone moiety is a prominent scaffold in medicinal chemistry, recognized for its diverse biological activities. This guide provides a comparative analysis of the structure-activity relationships (SAR) of various α,β -unsaturated ketones, with a focus on their anticancer, antioxidant, and enzyme inhibitory properties. The information is supported by experimental data and detailed methodologies to aid in the design and development of novel therapeutic agents.

Comparative Biological Activity of α,β -Unsaturated Ketones

The following table summarizes the in vitro biological activities of representative α,β -unsaturated ketones and their derivatives. The data highlights how structural modifications influence their potency against different cancer cell lines and their capacity for enzyme inhibition and radical scavenging.

Compound ID	Structure	Target Cell Line/Enzyme	Activity (IC50 in μ M)	Reference
6a	2-(4-Methoxybenzylidene)cyclohexanone	HepG2	10.2	[1][2]
MCF-7	12.5	[1][2]		
HeLa	11.8	[1][2]		
PC-3	18.1	[1][2]		
EGFR Kinase	4.66	[1][2]		
6b	2-(3,4,5-Trimethoxybenzylidene)cyclohexanone	HepG2	5.5	[1][2]
MCF-7	6.3	[1][2]		
HeLa	7.1	[1][2]		
PC-3	8.9	[1][2]		
EGFR Kinase	0.56	[1][2]		
7	2-(4-Chlorobenzylidene)cyclohexanone	HepG2	8.4	[1][2]
MCF-7	9.1	[1][2]		
HeLa	10.3	[1][2]		
PC-3	11.2	[1][2]		
EGFR Kinase	1.6	[1][2]		

8b	Pyrazoline derivative of an α,β -unsaturated ketone	HepG2	7.9	[1] [2]
MCF-7	8.5	[1] [2]		
HeLa	9.7	[1] [2]		
PC-3	10.4	[1] [2]		
EGFR Kinase	2.16	[1] [2]		
Sorafenib	Reference Drug	EGFR Kinase	1.28	[1] [2]

Key Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below to ensure reproducibility and facilitate comparative analysis.

Anticancer Activity: MTT Assay

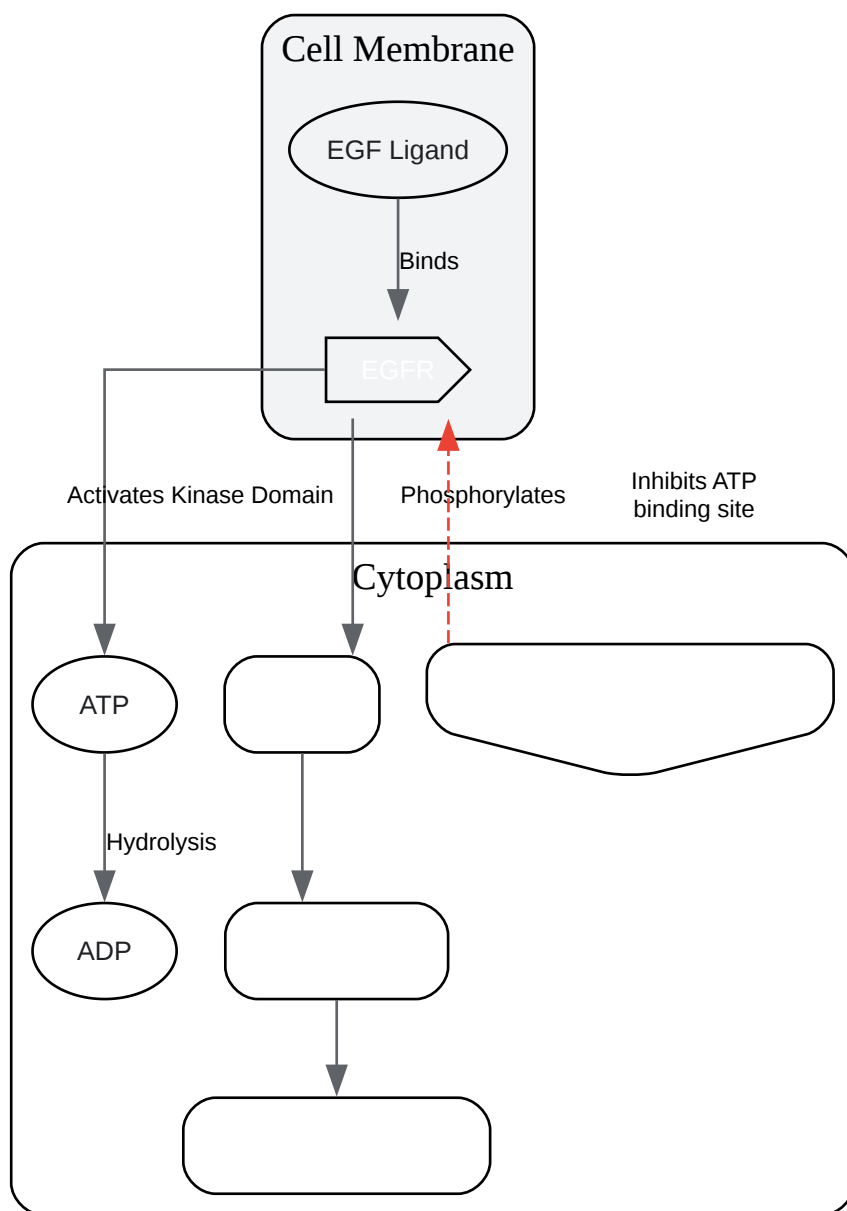
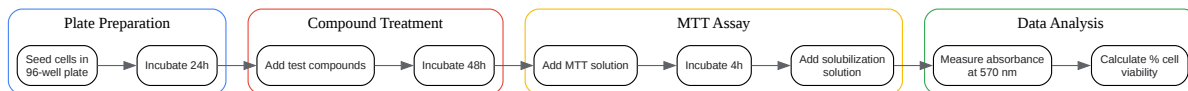
This assay determines the cytotoxic effect of compounds on cancer cell lines by measuring metabolic activity.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

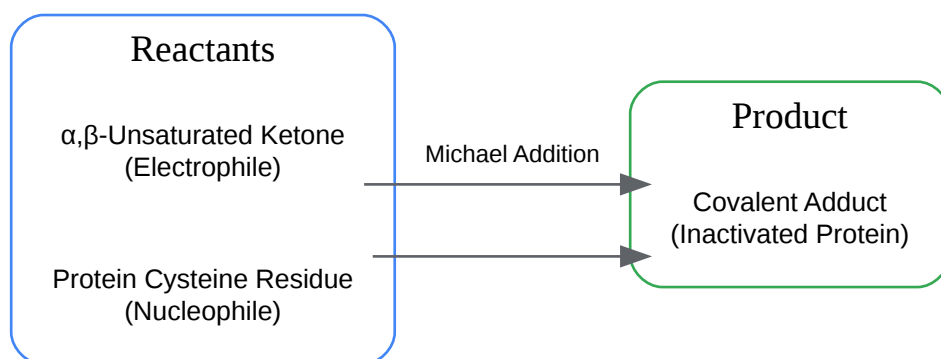
Materials:

- 96-well microplate
- Cancer cell lines (e.g., HepG2, MCF-7, HeLa, PC-3)
- Cell culture medium (e.g., RPMI-1640) with 10% fetal bovine serum
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or acidified isopropanol)
- Microplate reader

Procedure:

- **Cell Seeding:** Seed cells into a 96-well plate at a density of 5×10^4 cells/well and incubate for 24 hours at 37°C in a 5% CO₂ humidified atmosphere.
- **Compound Treatment:** Treat the cells with various concentrations of the test compounds and incubate for the desired period (e.g., 48 hours).
- **MTT Addition:** After incubation, add 10 µL of MTT solution to each well and incubate for an additional 4 hours.
- **Formazan Solubilization:** Carefully remove the medium and add 100 µL of the solubilization solution to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader. The percentage of cell viability is calculated relative to untreated control cells.





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References

- 1. researchhub.com [researchhub.com]
- 2. creative-diagnostics.com [creative-diagnostics.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. Anticancer Metal Complexes: Synthesis and Cytotoxicity Evaluation by the MTT Assay - PMC [pmc.ncbi.nlm.nih.gov]
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